

physical and chemical properties of Iodomethane-13C

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Compound of Interest

Compound Name: Iodomethane-13C

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An In-depth Technical Guide to Iodomethane-13C

For Researchers, Scientists, and Drug Development Professionals

Introduction

Iodomethane-13C ($^{13}\text{CH}_3\text{I}$) is a stable, isotopically labeled form of iodomethane, where the standard carbon-12 atom is replaced with a carbon-13 isotope. This substitution makes it an invaluable tool in a variety of scientific disciplines, particularly in organic chemistry, biochemistry, and pharmaceutical development. Its primary utility lies in its role as a methylating agent and as a tracer for the methyl group in metabolic and mechanistic studies. The presence of the ^{13}C isotope allows for the tracking and quantification of molecules using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and mass spectrometry (MS).^{[1][2]} This guide provides a comprehensive overview of the physical, chemical, and spectroscopic properties of **Iodomethane-13C**, its applications, and essential safety and handling information.

Physical and Chemical Properties

The physical and chemical properties of **Iodomethane-13C** are very similar to its unlabeled counterpart, with the key difference being its molecular weight due to the heavier carbon isotope.

Property	Value
Molecular Formula	$^{13}\text{CH}_3\text{I}$ [3]
Molecular Weight	142.93 g/mol [4]
CAS Number	4227-95-6[4]
Appearance	Colorless liquid[1]
Melting Point	-66.5 °C
Boiling Point	42 °C[5]
Density	2.290 g/mL at 25 °C
Refractive Index	$n_{20/D}$ 1.5293
Vapor Pressure	407.733 mmHg @ 20 °C[6] or 6.35 psi (20 °C)
Vapor Density	4.89 (vs air)
Isotopic Purity	≥99 atom % ^{13}C [4]
Chemical Purity	≥99% (CP)
Solubility	Mixes with water[6]
Stability	Light and moisture sensitive; often contains copper as a stabilizer[7][8]

Chemical Reactivity and Applications

Iodomethane- ^{13}C is a potent methylating agent used to introduce a ^{13}C -labeled methyl group into a wide range of organic molecules. The carbon-iodine bond is relatively weak, making the iodine a good leaving group in nucleophilic substitution reactions.

Key Applications:

- **NMR Spectroscopy:** **Iodomethane- ^{13}C** is used to synthesize ^{13}C -enriched compounds.[5] The ^{13}C nucleus is NMR-active, and its incorporation into molecules allows for detailed structural elucidation and the study of molecular dynamics.[9] It is particularly useful in the analysis of large proteins where specific amino acids can be isotopically labeled.[5]

- **Mass Spectrometry:** The defined mass shift of M+1 compared to the unlabeled compound makes it an excellent tool for tracer studies in metabolism and pharmacokinetics (DMPK).[2] By administering a ^{13}C -labeled drug, researchers can track its metabolic fate and identify metabolites with high confidence.[2][9] This is also applied in "microtracer" studies to determine key pharmacokinetic parameters.[2]
- **Mechanistic Studies:** It is employed to investigate reaction mechanisms, such as in the Heck reaction, by tracking the path of the methyl group.[5]
- **Glycomics:** In a technique known as isotopic permethylation, **Iodomethane- ^{13}C** is used for the relative quantification of glycans in mass spectrometry analysis.

Spectroscopic Properties

- **^1H NMR:** The proton NMR spectrum of **Iodomethane- ^{13}C** shows a doublet for the methyl protons due to coupling with the ^{13}C nucleus ($^1\text{J}_{\text{CH}}$).
- **^{13}C NMR:** The carbon-13 NMR spectrum displays a quartet for the ^{13}C -labeled carbon due to coupling with the three attached protons. The chemical shift is a key identifier.[10][11]
- **Mass Spectrometry:** In mass spectrometry, molecules labeled with **Iodomethane- ^{13}C** will exhibit a molecular ion peak one mass unit higher than their unlabeled counterparts, facilitating their identification and quantification.

Experimental Protocols

General Protocol for ^{13}C -Methylation of a Phenolic Substrate

This protocol describes a general method for the O-methylation of a phenol using **Iodomethane- ^{13}C** .

Materials:

- Phenolic substrate
- **Iodomethane- ^{13}C**

- Potassium carbonate (K_2CO_3) or another suitable base
- Acetone or Dimethylformamide (DMF) as solvent
- Stir plate and stir bar
- Round bottom flask
- Condenser (if heating)
- Standard workup and purification equipment (separatory funnel, rotary evaporator, column chromatography supplies)

Procedure:

- **Reaction Setup:** In a clean, dry round bottom flask, dissolve the phenolic substrate (1 equivalent) in acetone or DMF.
- **Base Addition:** Add anhydrous potassium carbonate (1.5-2 equivalents) to the solution.
- **Addition of **Iodomethane-13C**:** Add **Iodomethane-13C** (1.1-1.2 equivalents) to the reaction mixture.
- **Reaction:** Stir the mixture at room temperature or heat to a moderate temperature (e.g., 50-60 °C) under an inert atmosphere (e.g., nitrogen or argon) until the reaction is complete, as monitored by Thin Layer Chromatography (TLC).
- **Workup:**
 - Cool the reaction mixture to room temperature.
 - Filter off the solid base and wash with the solvent.
 - Remove the solvent under reduced pressure using a rotary evaporator.
 - Dissolve the residue in an organic solvent like ethyl acetate and wash with water and brine.

- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Purification: Filter off the drying agent and concentrate the solution. Purify the crude product by column chromatography on silica gel to obtain the pure ^{13}C -methylated product.
- Analysis: Confirm the structure and isotopic incorporation of the final product using ^1H NMR, ^{13}C NMR, and mass spectrometry.



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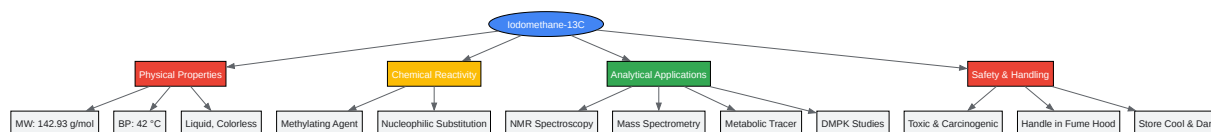
Caption: Experimental workflow for ^{13}C -methylation using **Iodomethane- ^{13}C** .

Safety and Handling

Iodomethane- ^{13}C is a hazardous chemical and must be handled with appropriate safety precautions.^[6]

- Toxicity: It is toxic if swallowed, inhaled, or in contact with skin.^{[7][10]} It is also harmful in contact with skin and can cause skin irritation and burns.^{[6][10]}
- Carcinogenicity: It is suspected of causing cancer.^{[7][10]}
- Handling:
 - Always work in a well-ventilated area, preferably in a chemical fume hood.^{[6][7]}
 - Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.^[12]
 - Avoid inhalation of vapors.^[7]

- Avoid contact with skin and eyes.[6] In case of contact, flush immediately with plenty of water.[6]
- Storage:
 - Store in a cool, dry, well-ventilated place between 2-8°C.[8]
 - Keep containers tightly sealed and protected from light.[7]
 - It is often stabilized with copper wire.[8]
 - Do not use aluminum or galvanized containers.[6]



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Caption: Key properties and applications of **Iodomethane-13C**.

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